

An In-depth Technical Guide to 2-Bromononane: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Bromononane

Cat. No.: B1329715

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This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **2-Bromononane**, tailored for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Structure and Identification

2-Bromononane is a secondary alkyl halide. The bromine atom is attached to the second carbon atom of a nine-carbon aliphatic chain (nonane).^[1] This structure makes it a versatile reagent in various organic syntheses.

Key identifiers for **2-Bromononane** are detailed below:

Identifier	Value
IUPAC Name	2-bromononane[1][2]
Synonyms	sec-Nonyl bromide, Nonane, 2-bromo-[3][4][5]
CAS Number	2216-35-5[1][4]
Molecular Formula	C ₉ H ₁₉ Br[1][4][6]
SMILES	CCCCCCCC(C)Br[1][7]
InChI	InChI=1S/C9H19Br/c1-3-4-5-6-7-8-9(2)10/h9H,3-8H2,1-2H3[1][3][4]
InChIKey	JQEFZTLHNWFZDD-UHFFFAOYSA-N[1][4][7]

Physicochemical Properties

The physical and chemical properties of **2-Bromononane** are summarized in the following table. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Unit	Source
Molecular Weight	207.15	g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	-	[6][8]
Density	1.1 ± 0.1	g/cm ³	[1]
Boiling Point	208 - 212.3	°C	[1][8]
Melting Point	Not available	°C	[8]
Flash Point	63.5 ± 10.4	°C	[1]
Refractive Index	1.452	-	[1]
Water Solubility (log ₁₀ WS)	-4.13	mol/L	[3]
Octanol/Water Partition Coefficient (logP)	4.130	-	[3]
Vapor Pressure	0.3 ± 0.4	mmHg at 25°C	[1]

Reactivity and Synthetic Applications

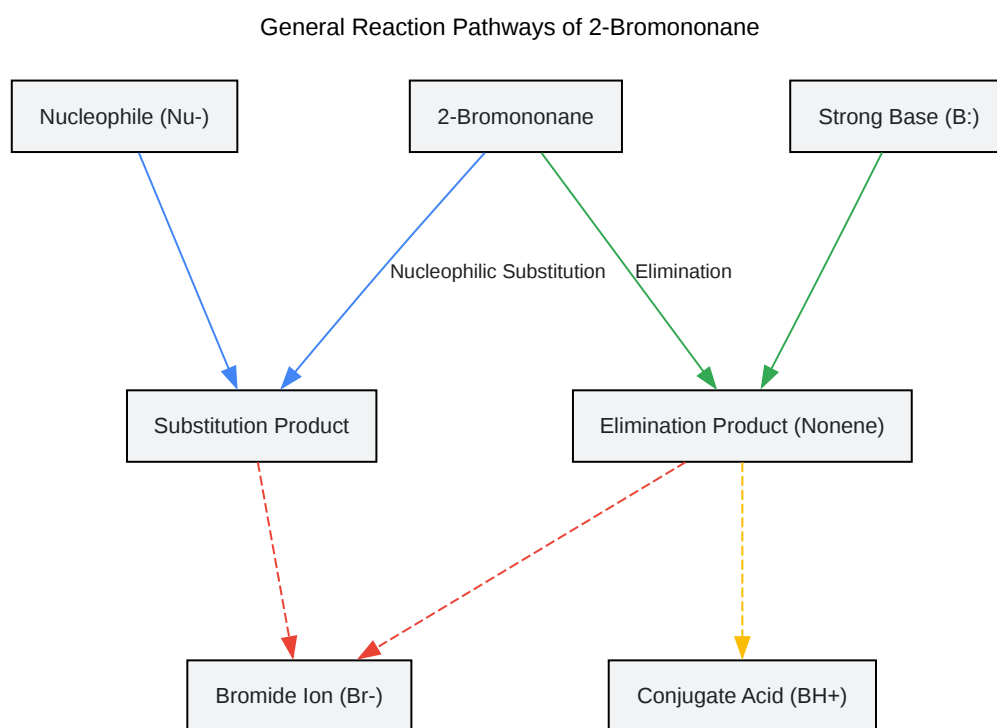
2-Bromononane's reactivity is primarily dictated by the presence of the bromine atom, which is a good leaving group. Consequently, it readily participates in nucleophilic substitution and elimination reactions.[1]

Nucleophilic Substitution: A nucleophile attacks the electrophilic carbon atom bonded to the bromine, displacing the bromide ion to form a new bond.[1] This is a common method for introducing new functional groups.

Elimination Reactions: In the presence of a strong base, **2-Bromononane** can undergo elimination to form nonene isomers.

Due to this reactivity, **2-Bromononane** serves as a valuable alkylating agent in organic synthesis for the preparation of various chemical intermediates.[6]

Below is a diagram illustrating the primary reaction pathways for **2-Bromononane**.



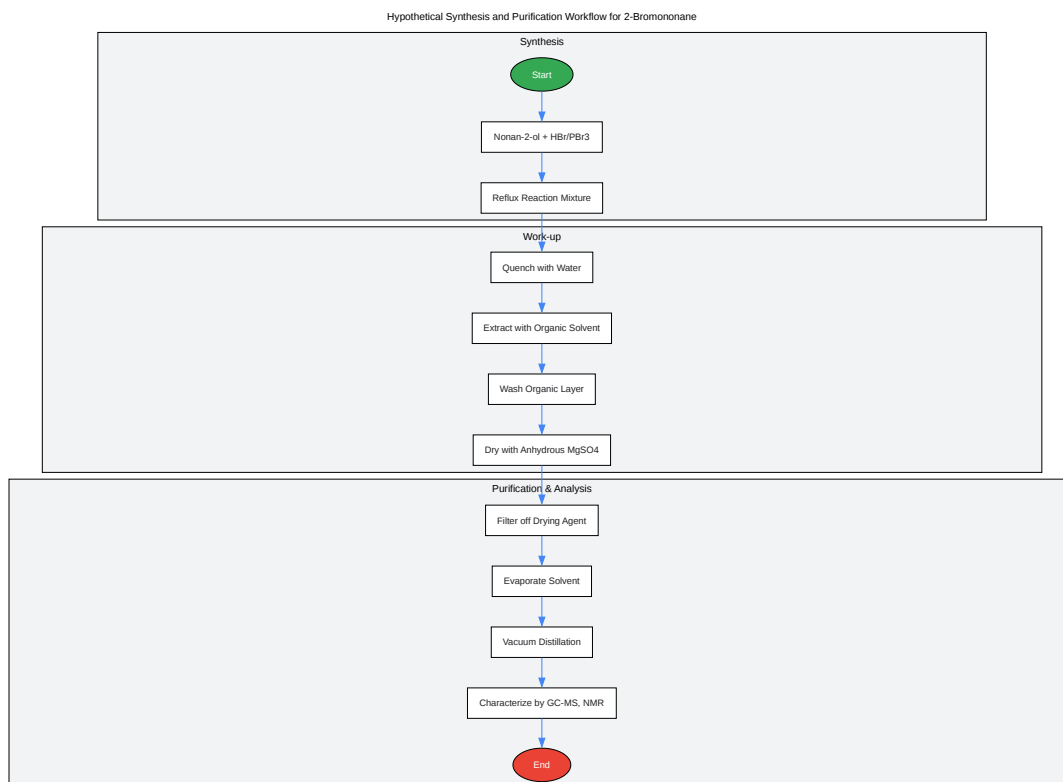
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Caption: Reaction pathways of **2-Bromononane**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2-Bromononane** were not found in the provided search results, a general method for the synthesis of secondary bromoalkanes can be described. Such syntheses often involve the bromination of the corresponding alkane or the reaction of the corresponding alcohol with a brominating agent.

A representative workflow for a hypothetical synthesis and purification process is outlined below.



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